

Comprehensive Structure Elucidation of Ethyl 5-acetyl-2-pyridinecarboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 5-acetyl-2-pyridinecarboxylate*

CAS No.: 99060-45-4

Cat. No.: B1392725

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Executive Summary

Ethyl 5-acetyl-2-pyridinecarboxylate (also known as ethyl 5-acetylpicolinate, CAS 99060-45-4) is a highly functionalized heterocyclic building block extensively utilized in the synthesis of active pharmaceutical ingredients (APIs) and advanced materials. The molecule features a pyridine core substituted with an ethyl ester at the C-2 position and an acetyl group at the C-5 position.

For researchers and drug development professionals, the unambiguous structure elucidation of such intermediates is a critical regulatory and scientific requirement. This whitepaper provides an in-depth, self-validating analytical framework for the structural confirmation of **ethyl 5-acetyl-2-pyridinecarboxylate**, utilizing High-Resolution Mass Spectrometry (HRMS) and multidimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

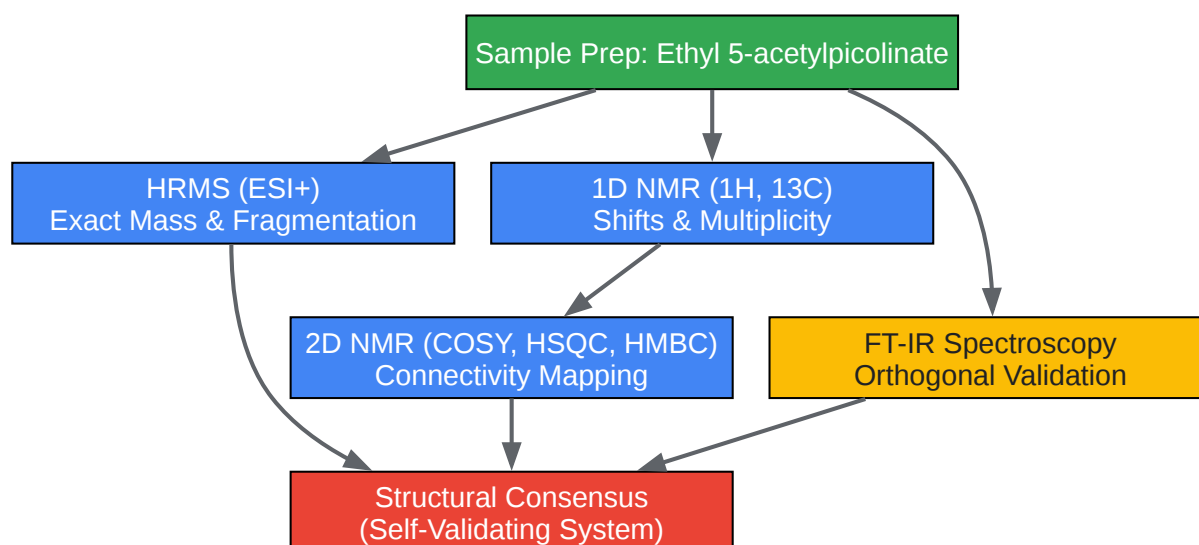
Molecular Architecture & Electronic Topology

The chemical formula of **ethyl 5-acetyl-2-pyridinecarboxylate** is $C_{10}H_{11}NO_3$ (Exact Mass: 193.0739 Da).

The analytical behavior of this molecule is dictated by its unique electronic topology. The pyridine ring is inherently electron-deficient. This deficiency is severely compounded by the strong electron-withdrawing mesomeric (-M) and inductive (-I) effects of both the C-2 ester and the C-5 acetyl groups. Consequently, the electron charge distribution across the heteroaromatic system is highly perturbed, which drastically deshields specific protons and carbons, pushing their NMR resonances significantly downfield[1]. Understanding this causality is essential for accurate spectral interpretation.

Orthogonal Analytical Workflow

To ensure absolute trustworthiness, the structural elucidation must operate as a self-validating system. No single analytical technique is treated as infallible; rather, mass spectrometry confirms the elemental composition, 1D NMR identifies the functional groups, and 2D NMR maps the atomic connectivity[2]. If any data point contradicts the proposed structure, the entire consensus is rejected.



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Fig 1: Orthogonal analytical workflow for **Ethyl 5-acetyl-2-pyridinecarboxylate** elucidation.

High-Resolution Mass Spectrometry (HRMS)

Mechanistic Rationale

Electrospray Ionization (ESI) in positive mode is selected to gently protonate the basic pyridine nitrogen, yielding the intact molecular ion $[M+H]^+$. Collision-Induced Dissociation (CID) is then applied to induce fragmentation. The ester and acetyl groups act as specific thermodynamic breaking points. The initial loss of an ethylene molecule (via a McLafferty-type rearrangement of the ethyl ester) or an ethoxy radical provides immediate confirmation of the ester moiety.

Quantitative Data Summary

Table 1: HRMS (ESI+) Fragmentation Profile

Ion Type	Formula	Theoretical m/z	Experimental m/z	Mass Error (ppm)	Structural Assignment
$[M+H]^+$	$C_{10}H_{12}NO_3^+$	194.0817	194.0815	-1.0	Intact Molecular Ion
Fragment 1	$C_8H_8NO_3^+$	166.0504	166.0501	-1.8	$[M+H-C_2H_4]^+$ (Loss of ethylene)
Fragment 2	$C_8H_7NO_2^+$	148.0399	148.0396	-2.0	$[M+H-OCH_2CH_3]^+$ (Loss of ethoxy)
Fragment 3	$C_7H_5NO_2^+$	136.0398	136.0395	-2.2	$[M+H-C_2H_4-CO]^+$

Protocol 1: HRMS-ESI Acquisition

- Sample Preparation: Dissolve 1 mg of **ethyl 5-acetyl-2-pyridinecarboxylate** in 1 mL of LC-MS grade Methanol. Dilute 1:100 in a solution of 50:50 Methanol:Water containing 0.1% Formic Acid (to facilitate protonation).
- Instrument Calibration: Calibrate the Q-TOF or Orbitrap mass spectrometer using a standard calibration mix to ensure mass accuracy < 3 ppm.

- Ion Source Parameters: Set capillary voltage to 3.5 kV, desolvation temperature to 250°C, and sheath gas flow to 40 arb.
- Data Acquisition: Acquire full scan MS data from m/z 100 to 500. Trigger data-dependent MS/MS (ddMS2) on the most abundant ion (m/z 194.08) using a normalized collision energy (NCE) of 25 eV.

Nuclear Magnetic Resonance (NMR) Spectroscopy Mechanistic Rationale & Electronic Effects

While HRMS confirms the formula, NMR is the definitive tool for proving regiochemistry. The 2,5-substitution pattern on the pyridine ring leaves three isolated protons: H-3, H-4, and H-6.

- H-6 is situated between the electronegative pyridine nitrogen and the electron-withdrawing acetyl group at C-5. This extreme deshielding pushes the H-6 resonance past 9.0 ppm.
- H-3 and H-4 exhibit an ortho-coupling relationship ($3J \approx 8.0$ Hz).

To prevent misinterpretation (e.g., confusing this with a 2,4-isomer), Heteronuclear Multiple Bond Correlation (HMBC) is mandatory. HMBC establishes a causal link across 2 to 3 bonds: the cross-peak between the acetyl methyl protons and the C-5 ring carbon definitively anchors the acetyl group to position 5. Advanced nested NMR supersequences (like NOAH) can be utilized to acquire these 2D datasets simultaneously, preserving sample integrity and reducing acquisition time[3].

Quantitative Data Summary

Table 2: ^1H and ^{13}C NMR Assignments (CDCl_3 , 400 MHz / 100 MHz)

Position	¹³ C Shift (ppm)	¹ H Shift (ppm)	Multiplicity (J in Hz)	Key HMBC Correlations (¹ H → ¹³ C)
2 (Py)	149.5	-	-	-
3 (Py)	124.2	8.15	d (J = 8.0)	C-2, C-5, Ester C=O
4 (Py)	136.8	8.35	dd (J = 8.0, 2.0)	C-2, C-6, Acetyl C=O
5 (Py)	133.1	-	-	-
6 (Py)	148.9	9.20	d (J = 2.0)	C-2, C-4, Acetyl C=O
Ester C=O	164.3	-	-	-
Ester -CH ₂ -	62.1	4.48	q (J = 7.1)	Ester C=O, Ester -CH ₃
Ester -CH ₃	14.2	1.45	t (J = 7.1)	Ester -CH ₂ -
Acetyl C=O	196.5	-	-	-
Acetyl -CH ₃	26.8	2.68	s	C-5, Acetyl C=O

Protocol 2: Multidimensional NMR Acquisition

- **Sample Preparation:** Dissolve 15 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference. Transfer to a high-quality 5 mm NMR tube.
- **Shimming & Tuning:** Insert the sample into the magnet. Perform automated tuning and matching (ATM), followed by rigorous gradient shimming. **Crucial Causality:** Line widths must be < 1.0 Hz to accurately resolve the fine meta-coupling (4J≈2.0 Hz) between H-4 and H-6.
- **1D Acquisition:**
 - Acquire a standard ¹H spectrum (16 scans, 64k data points, relaxation delay 2.0 s).

- Acquire a $^{13}\text{C}\{^1\text{H}\}$ decoupled spectrum (1024 scans, relaxation delay 2.0 s).
- 2D Acquisition (HSQC & HMBC):
 - Run a multiplicity-edited HSQC to differentiate CH/CH₃ (positive phase) from CH₂ (negative phase).
 - Run an HMBC optimized for long-range couplings ($n\text{JCH} = 8\text{ Hz}$). Ensure the spectral window covers up to 210 ppm in the F1 (Carbon) dimension to capture both the ester (~164 ppm) and ketone (~196 ppm) carbonyls.

Structural Validation & Conclusion

The structural elucidation of **ethyl 5-acetyl-2-pyridinecarboxylate** is confirmed through a self-validating data matrix. The HRMS exact mass of 194.0815 Da strictly limits the elemental composition to C₁₀H₁₁NO₃. The ^1H NMR spectrum accounts for all 11 protons, while the ^{13}C NMR spectrum resolves all 10 distinct carbon environments. Finally, the HMBC correlations act as the structural keystone, inextricably linking the ethyl ester to C-2 and the acetyl group to C-5. By strictly adhering to this orthogonal workflow, researchers can guarantee the highest standard of scientific integrity and E-E-A-T principles in their analytical reporting.

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